

# Environmental Persistence of Chlorfenethol: A Technical Guide

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## Compound of Interest

Compound Name: *Chlorfenethol*

Cat. No.: *B1668719*

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Disclaimer: **Chlorfenethol** is an obsolete insecticide and acaricide.[1] As a result, comprehensive environmental fate and persistence data are largely unavailable in publicly accessible scientific literature and regulatory databases. This guide synthesizes the available information on **Chlorfenethol**'s properties, provides predicted environmental behavior based on related compounds, and details the standardized experimental protocols that would be used to determine its environmental persistence.

## Introduction to Chlorfenethol

**Chlorfenethol**, chemically known as 1,1-bis(4-chlorophenyl)ethanol, was formerly used to control mites on ornamental plants, fruit trees, and other crops.[1] It is a non-systemic pesticide with primary activity against the egg stage of mites.[1] Its use has been discontinued, and it is no longer registered as a pesticide in many jurisdictions, including the United States.

### Chemical and Physical Properties of **Chlorfenethol**

Property	Value	Source
Chemical Formula	C <sub>14</sub> H <sub>12</sub> Cl <sub>2</sub> O	PubChem
Molecular Weight	267.15 g/mol	PubChem
Water Solubility	Low	[1]
Volatility	Non-volatile	[1]
Stability	Stable to alkali, may be decomposed by acids.	PubChem

## Predicted Environmental Persistence and Fate

Direct experimental data on the environmental half-life of **Chlorfenethol** in soil and aquatic systems is not readily available. However, its environmental persistence can be inferred from its chemical structure and the behavior of related organochlorine and chlorophenol compounds.

Organochlorine pesticides are known for their general persistence in the environment. Due to its low water solubility and non-volatile nature, **Chlorfenethol** is expected to partition into soil and sediment if released into the environment. Its persistence will be governed by microbial degradation, as hydrolysis and photolysis are not expected to be rapid degradation pathways for this class of compounds under typical environmental conditions.

## Quantitative Data on Environmental Persistence

As previously noted, specific quantitative data on the environmental persistence of **Chlorfenethol**, such as soil half-life (DT50) and aquatic degradation rates, are not available in the reviewed literature. For a comprehensive environmental risk assessment, these values would need to be determined experimentally. The following table indicates the data points that would be collected.

Table 1: Environmental Persistence of **Chlorfenethol** (Data Not Available)

Parameter	Value	Conditions	Environmental Compartment
Soil Aerobic Half-Life (DT50)	Data Not Available	Soil	
Soil Anaerobic Half-Life (DT50)	Data Not Available	Soil	
Aquatic Aerobic Half-Life (DT50)	Data Not Available	Water	
Aquatic Anaerobic Half-Life (DT50)	Data Not Available	Water/Sediment	
Photolysis Half-Life (DT50)	Data Not Available	pH 7	Water
Hydrolysis Half-Life (DT50)	Data Not Available	pH 5, 7, 9	Water

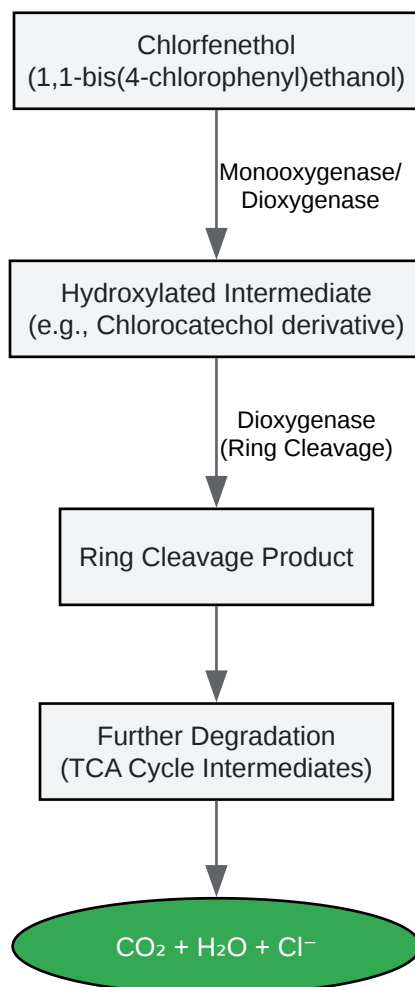
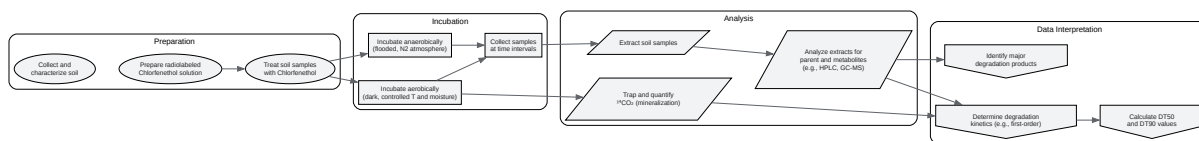
## Experimental Protocols for Determining Environmental Persistence

The following sections describe standardized methodologies, based on OECD Guidelines for the Testing of Chemicals, that would be employed to determine the environmental persistence of **Chlorfenethol**.

### Aerobic and Anaerobic Transformation in Soil

This protocol is based on OECD Guideline 307. It is designed to measure the rate of aerobic and anaerobic degradation of a test substance in soil.

#### 4.1.1 Experimental Workflow



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## References

- 1. Chlorfenethol (Ref: ENT 9624) [sitem.herts.ac.uk]
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